

Technical Characterization Guide: 5-((Trimethylsilyl)ethynyl)picolinaldehyde[1]

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Compound of Interest

Compound Name:	5-((Trimethylsilyl)ethynyl)picolinaldehyde
CAS No.:	650606-63-6
Cat. No.:	B3055486

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Executive Summary

5-((Trimethylsilyl)ethynyl)picolinaldehyde (CAS: 650606-63-6) is a functionalized pyridine derivative serving as a critical intermediate in the synthesis of heterocyclic pharmaceuticals and organic optoelectronic materials.[1] It is physically characterized as a pale yellow solid with a melting point range of 79–81 °C.

This compound represents a "masked" terminal alkyne; the trimethylsilyl (TMS) group protects the alkyne from premature reaction while the aldehyde moiety at the C2 position remains available for condensation reactions (e.g., Schiff base formation, reductive amination). Its dual-functionality makes it a staple in diversity-oriented synthesis (DOS) of pyridine-based scaffolds.

Chemical Identity & Structural Data[1][2][3][4]

Parameter	Technical Specification
IUPAC Name	5-(Trimethylsilylethynyl)pyridine-2-carbaldehyde
Common Name	5-((Trimethylsilyl)ethynyl)picolinaldehyde
CAS Registry Number	650606-63-6
Molecular Formula	C ₁₁ H ₁₃ NOSi
Molecular Weight	203.31 g/mol
SMILES	<chem>C(C)C#CC1=CN=C(C=C1)C=O</chem> [1][2]
** MDL Number**	MFCD13189729

Physical Properties & Characterization

Physical State and Appearance[3]

- State: Solid (Crystalline or powder depending on isolation method).
- Color: Pale yellow to light brown.
 - Note: Darkening often indicates oxidation of the aldehyde or trace palladium contamination from synthesis.
- Odor: Characteristic aromatic/pyridine-like odor.

Thermal Properties

- Melting Point (Experimental): 79 – 81 °C [1].[3]
 - Comparative Insight: The melting point is significantly lower than its desilylated analog, 5-ethynylpicolinaldehyde (MP: 121–122 °C) [2]. The bulky TMS group disrupts the crystal lattice packing, lowering the lattice energy and melting transition temperature.
- Boiling Point (Predicted): 264.5 ± 40.0 °C at 760 mmHg.

Solubility Profile

- High Solubility: Dichloromethane (DCM), Chloroform (CHCl₃), Ethyl Acetate, Tetrahydrofuran (THF).
- Low Solubility: Water, Hexanes (partial solubility, often used as a co-solvent for crystallization).

Synthesis & Manufacturing Workflow

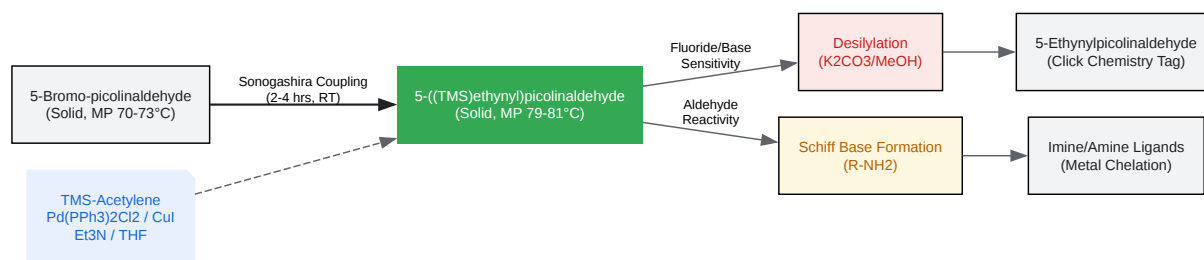
The industrial and laboratory-scale preparation relies on the Sonogashira Cross-Coupling reaction. This palladium-catalyzed cycle couples an aryl halide with a terminal alkyne.

Synthetic Protocol (Standardized)

- Starting Materials: 5-Bromo-2-pyridinecarboxaldehyde (CAS 31181-90-5) and Trimethylsilylacetylene.
- Catalyst System: Pd(PPh₃)₂Cl₂ (2-5 mol%) and CuI (1-3 mol%) as a co-catalyst.
- Solvent/Base: Anhydrous THF or DMF with Triethylamine (Et₃N) or Diisopropylamine (DIPA) to neutralize the HBr byproduct.
- Conditions: Inert atmosphere (N₂ or Ar), typically run at room temperature to 50°C to prevent aldehyde degradation.

Workflow Diagram

The following diagram illustrates the synthesis and the critical "branching" utility of this molecule in drug discovery.



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Caption: Synthesis pathway from brominated precursor to TMS-protected intermediate and downstream divergence.

Handling, Stability & Storage

Chemical Stability

- Protodesilylation Risk: The C–Si bond is labile under basic conditions (e.g., K₂CO₃/MeOH) or in the presence of fluoride ions (TBAF). Avoid protic solvents with strong bases unless deprotection is intended.
- Oxidation: The aldehyde group is susceptible to oxidation to the carboxylic acid (5-((trimethylsilyl)ethynyl)picolinic acid) upon prolonged exposure to air.

Storage Protocols

- Temperature: Store at -20 °C for long-term stability.
- Atmosphere: Store under Argon or Nitrogen.
- Container: Amber glass vials to protect from light (though less critical than air exclusion).

Safety (GHS Classification)

- Signal Word: Warning

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

References

- PubChem. (n.d.).^[1] Compound Summary: **5-((Trimethylsilyl)ethynyl)picolinaldehyde** (CID 11401448).^[1] National Library of Medicine. Retrieved March 1, 2026, from [\[Link\]](#)

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Sources

- 1. 5-((Trimethylsilyl)ethynyl)picolinaldehyde | C₁₁H₁₃NOSi | CID 11401448 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 5-((trimethylsilyl)ethynyl)picolinaldehyde | 650606-63-6 [m.chemicalbook.com]
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